

GSK621 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: GSK621

Cat. No.: B607855

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Application Notes and Protocols for GSK621

Audience: Researchers, scientists, and drug development professionals.

Introduction

GSK621 is a potent and specific activator of AMP-activated protein kinase (AMPK), a key enzyme in cellular energy homeostasis.[1] Activation of AMPK can influence a variety of downstream processes, including glucose uptake, fatty acid oxidation, and autophagy, while inhibiting anabolic pathways like protein and fatty acid synthesis.[1][2] These characteristics make **GSK621** a valuable tool for research in metabolism, oncology, and other areas where AMPK signaling is relevant.[2] This document provides detailed information on the solubility of **GSK621**, protocols for its use in in vitro and in vivo experiments, and an overview of the signaling pathway it modulates.

Data Presentation: Solubility of GSK621

The solubility of **GSK621** can vary slightly between batches and suppliers. It is crucial to use fresh, anhydrous DMSO for preparing stock solutions, as moisture can reduce solubility.[3] If precipitation is observed, gentle warming at 37°C or sonication can aid in dissolution.

Solvent	Concentration (mg/mL)	Concentration (mM)	Notes	Source
DMSO	97 - 100	197.99 - 204.11	Use fresh, anhydrous DMSO.	
DMSO	84	171.46	-	
DMSO	12.5	25.51	Ultrasonic and adjust pH to 1 with HCl.	
Water	Insoluble	Insoluble	-	
Ethanol	Insoluble	Insoluble	-	
10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	1.25	2.55	Suspended solution; requires sonication.	
10% DMSO, 90% (20% SBE- β -CD in Saline)	≥ 1.25	≥ 2.55	Suspended solution.	
10% DMSO, 90% Corn Oil	≥ 1.25	≥ 2.55	Clear solution.	
2% DMSO, 30% PEG 300, 5% Tween 80, ddH2O	4	-	For in vivo use.	

Experimental Protocols

1. Preparation of **GSK621** Stock Solution (10 mM in DMSO)

- Materials:
 - GSK621** powder (Molecular Weight: 489.91 g/mol)

- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)
- Protocol:
 - Equilibrate the **GSK621** vial to room temperature before opening to prevent moisture condensation.
 - Weigh the desired amount of **GSK621** powder. For 1 mg of **GSK621**, you will need to add 204.12 μ L of DMSO to achieve a 10 mM stock solution.
 - Add the calculated volume of anhydrous DMSO to the vial containing the **GSK621** powder.
 - Vortex the solution thoroughly until the powder is completely dissolved. If necessary, sonicate the vial for a few minutes to aid dissolution.
 - Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
 - Store the stock solution at -20°C for up to one month or at -80°C for up to one year.

2. In Vitro Cell-Based Assay Protocol (Example: AML Cell Viability Assay)

- Objective: To determine the half-maximal inhibitory concentration (IC₅₀) of **GSK621** in Acute Myeloid Leukemia (AML) cell lines.
- Materials:
 - AML cell lines (e.g., MOLM-14, OCI-AML3, HL-60)
 - Complete cell culture medium
 - 96-well cell culture plates
 - **GSK621** stock solution (10 mM in DMSO)

- Cell viability reagent (e.g., CellTiter-Glo®)
- Plate reader
- Protocol:
 - Seed the AML cells in a 96-well plate at an appropriate density and allow them to adhere or stabilize overnight.
 - Prepare serial dilutions of the **GSK621** stock solution in complete cell culture medium to achieve the desired final concentrations (e.g., ranging from 0 to 30 μ M). Ensure the final DMSO concentration is consistent across all wells and does not exceed a level toxic to the cells (typically <0.5%).
 - Remove the old medium from the wells and add the medium containing the different concentrations of **GSK621**. Include a vehicle control (medium with the same concentration of DMSO as the highest **GSK621** concentration).
 - Incubate the plate for the desired period (e.g., 4 days).
 - At the end of the incubation period, add the cell viability reagent to each well according to the manufacturer's instructions.
 - Measure the luminescence or absorbance using a plate reader.
 - Calculate the cell viability as a percentage of the vehicle control and plot the results against the **GSK621** concentration to determine the IC50 value.

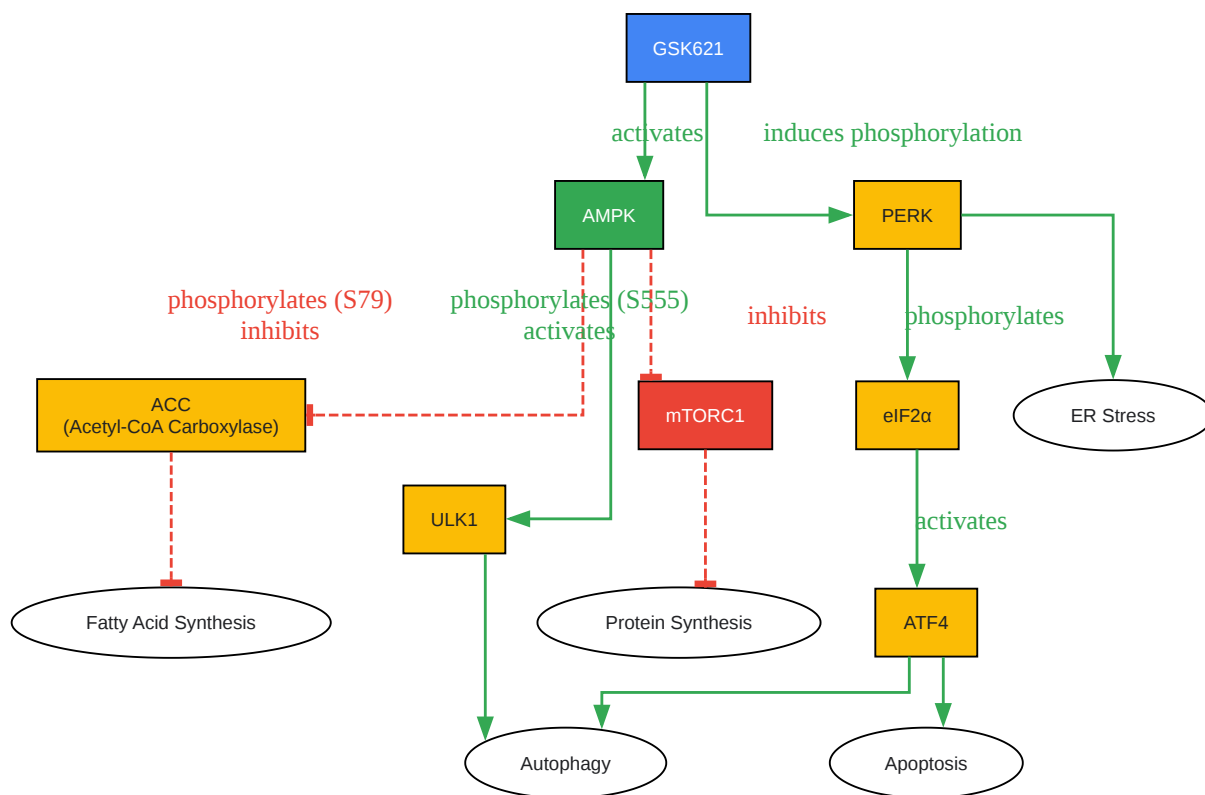
3. In Vivo Protocol (Example: Xenograft Mouse Model)

- Objective: To evaluate the anti-tumor efficacy of **GSK621** in a xenograft mouse model.
- Materials:
 - Immunocompromised mice (e.g., nude mice)
 - AML cells for injection (e.g., MOLM-14)

- **GSK621**
- Vehicle solution for in vivo administration (e.g., 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline)
- Syringes and needles for injection
- Protocol:
 - Inject the AML cells subcutaneously or intravenously into the mice to establish the xenograft model.
 - Once the tumors are established or the leukemia is disseminated, randomize the mice into treatment and control groups.
 - Prepare the **GSK621** formulation. For a suspended solution, dissolve **GSK621** in DMSO first, then add PEG300, Tween-80, and finally saline, mixing well after each addition. Sonication may be required.
 - Administer **GSK621** to the treatment group at the desired dosage (e.g., 30 mg/kg) via the chosen route (e.g., intraperitoneal injection, twice daily).
 - Administer the vehicle solution to the control group following the same schedule.
 - Monitor the tumor growth by measuring tumor volume regularly or assess leukemia progression through appropriate methods.
 - Monitor the body weight and overall health of the mice throughout the experiment.
 - At the end of the study, euthanize the mice and collect tissues for further analysis (e.g., western blotting for pharmacodynamic markers like p-AMPK).

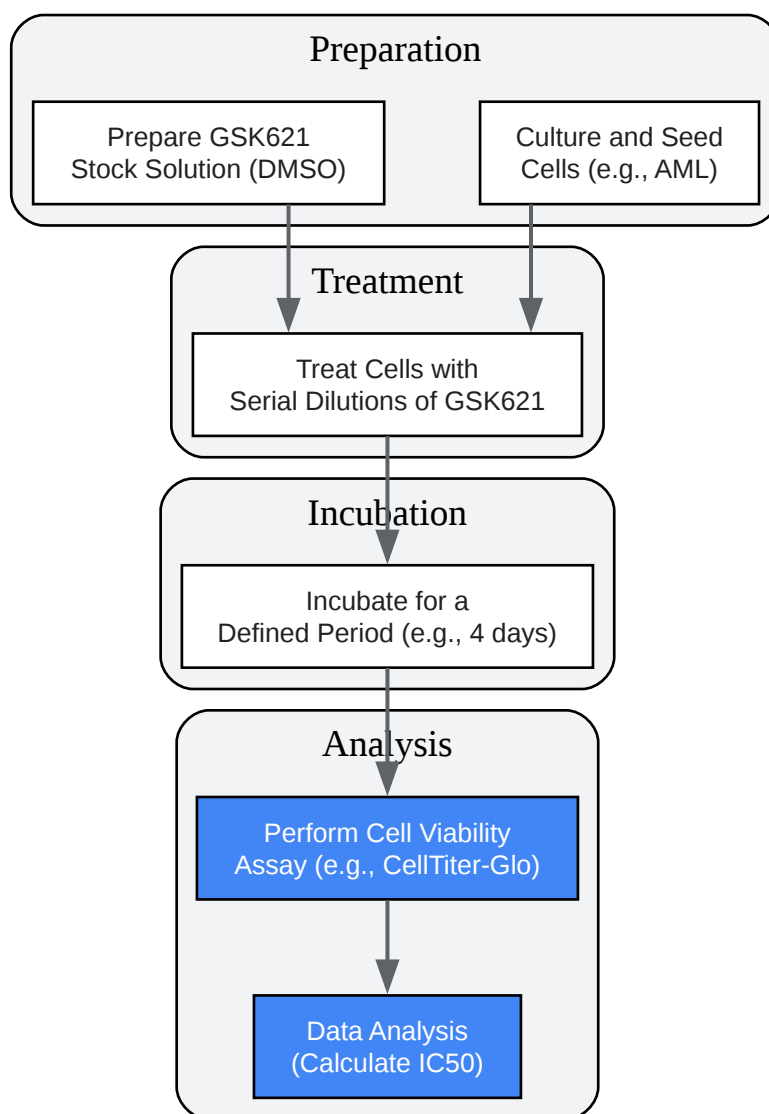
Signaling Pathway and Experimental Workflow Visualization

The following diagrams were generated using Graphviz (DOT language) to illustrate key concepts related to the application of **GSK621**.



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Caption: **GSK621** signaling pathway.



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Caption: In vitro cell viability experimental workflow.

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